

Validating Archaeological Findings: A Comparative Guide to ACHP's Integrity Criteria

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This guide provides a comprehensive comparison of methodologies used to validate archaeological findings against the integrity criteria established by the Advisory Council on Historic Preservation (**ACHP**). The validation of an archaeological site's integrity is a critical step in determining its historical significance and eligibility for inclusion in the National Register of Historic Places.^{[1][2][3][4]} This process relies on a set of seven aspects of integrity: location, design, setting, materials, workmanship, feeling, and association.

This guide outlines the primary investigative techniques employed by archaeologists to assess these criteria, presenting the methodologies, the nature of the data generated, and illustrative examples.

Comparison of Archaeological Validation Methods

The following table summarizes the key archaeological methods used to assess the integrity of a site, the type of data they generate, and their relevance to the **ACHP**'s seven aspects of integrity.

Method	Purpose	Data Generated (Quantitative & Qualitative)	Relevant Aspects of Integrity
Geophysical Survey	To non-invasively map subsurface archaeological features.	- 2D and 3D maps of subsurface anomalies- Gradiometer data (nT)- Resistivity data (ohms)- GPR time-slice maps (nanoseconds)	Location, Design, Setting, Association
Stratigraphic Analysis	To understand the chronological sequence of a site's formation and occupation.	- Stratigraphic profile drawings- Harris Matrix diagrams- Soil horizon depth and composition data- Chronological sequencing of contexts	Location, Design, Materials, Association
Artifact Distribution Analysis	To identify patterns of human activity across a site.	- Artifact density maps (artifacts/unit area)- Spatial clustering statistics (e.g., Nearest Neighbor Analysis)- Distribution plots of different artifact types	Design, Setting, Association, Feeling
Pedestrian Survey	To systematically identify and record surface artifacts and features.	- Artifact counts and densities per survey unit- GPS coordinates of significant finds- Maps of surface feature locations	Location, Design, Setting
Test Excavation	To ground-truth remote sensing data	- Artifact and ecofact counts and weights-	Location, Design, Materials,

and retrieve a sample
of subsurface artifacts
and features.

Feature dimensions
and descriptions- Soil
Munsell color and
texture data

Workmanship,
Association

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

Geophysical Survey

Objective: To detect and map buried archaeological features without excavation.

Methodology:

- **Site Grid Establishment:** A precise grid system is established over the survey area using a total station or high-precision GPS.
- **Instrument Selection:** The choice of instrument (e.g., magnetometer, ground-penetrating radar, electrical resistivity meter) depends on the site's geology and the anticipated types of archaeological features.
- **Data Collection:** The instrument is systematically moved across the grid, taking readings at regular intervals. For example, a magnetometer survey might collect data every 0.5 meters along transects spaced 1 meter apart.
- **Data Processing:** The raw data is downloaded and processed using specialized software to filter out noise and enhance the visibility of archaeological anomalies.
- **Data Visualization:** The processed data is rendered as a plan-view map, with different colors or grayscale values representing variations in the measured physical property.^[5]

Example Data: A gradiometer survey might reveal linear anomalies indicative of buried walls, or clusters of high magnetic readings suggesting hearths or pits. The output is a digital map where these features are clearly visible.

Stratigraphic Analysis

Objective: To determine the chronological sequence of deposits and features at a site.

Methodology:

- **Excavation:** A test unit or trench is carefully excavated, revealing a vertical profile of the soil layers (strata).
- **Profile Documentation:** The exposed profile is cleaned, and a detailed, scaled drawing is made. Photographs are also taken.
- **Context Identification:** Each distinct layer (context) is identified based on its color, texture, and composition.
- **Harris Matrix:** The relationships between the different contexts are recorded using a Harris Matrix, a diagram that illustrates which layers are above, below, or cut through others.
- **Interpretation:** The sequence of contexts is interpreted to reconstruct the history of the site's formation, from the earliest deposits to the most recent.

Example Data: A stratigraphic profile drawing will show the different layers of soil and their relationship to features like pits or postholes. The Harris Matrix provides a logical, flowchart-like representation of the site's chronological development.

Artifact Distribution Analysis

Objective: To understand the spatial patterning of human activities on a site.

Methodology:

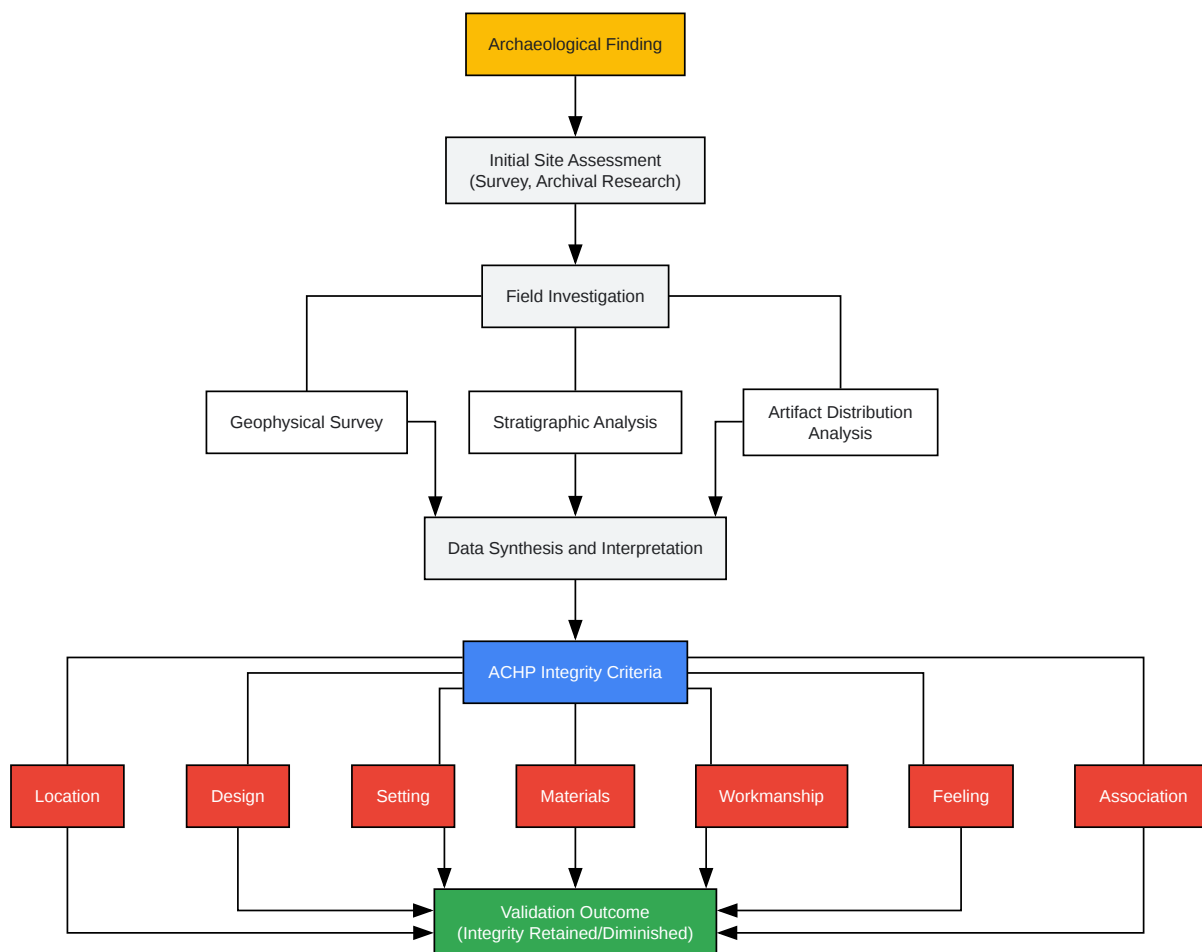
- **Systematic Collection:** Artifacts are collected from the surface or during excavation from precisely defined horizontal locations (e.g., 1x1 meter grid squares).
- **Artifact Identification and Quantification:** The collected artifacts are cleaned, identified, and counted.
- **Data Plotting:** The location and quantity of different artifact types are plotted on a site map.

- **Density Mapping:** A Geographic Information System (GIS) is often used to create density maps that visualize areas of high and low artifact concentration.
- **Spatial Statistical Analysis:** Statistical tests can be applied to determine if the observed patterns are random or represent meaningful clusters of activity.

Example Data: An artifact distribution map might show a high concentration of ceramic sherds in one area, suggesting a domestic space, and a cluster of lithic debitage in another, indicating a tool manufacturing area.

Visualization of the Validation Workflow

The following diagram illustrates the logical workflow for validating archaeological findings against the **ACHP's** integrity criteria.



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Caption: Workflow for validating archaeological findings against **ACHP** integrity criteria.

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